

Application Notes and Protocols for Lactisole Use in Human Taste Perception Experiments

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Compound of Interest

Compound Name: Sodium 2-(4-methoxyphenoxy)propanoate

CAS No.: 150767-88-7

Cat. No.: B138092

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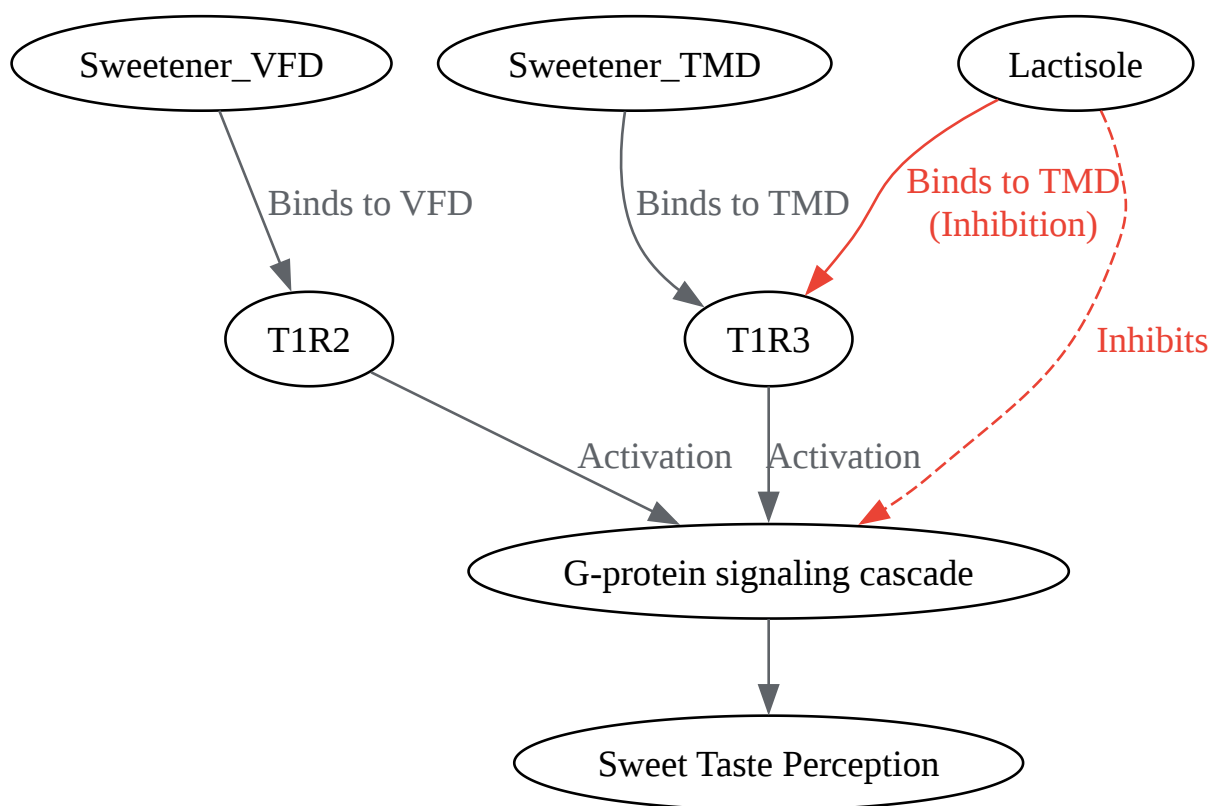
These application notes provide a comprehensive guide to utilizing lactisole, a sweet taste inhibitor, in human taste perception research. This document outlines the mechanism of action, experimental protocols, and data presentation for studying the effects of lactisole on sweet taste.

Introduction to Lactisole

Lactisole (**sodium 2-(4-methoxyphenoxy)propanoate**) is a well-characterized sweet taste inhibitor that acts on the human sweet taste receptor, a heterodimer of two G-protein coupled receptors: T1R2 and T1R3.[1][2] It is a valuable tool for researchers studying the mechanisms of sweet taste perception, developing novel sweeteners, and creating food products with reduced sugar content.[1] Lactisole is generally recognized as safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA number: 3773) for use in food as a flavoring agent up to 150 ppm.[3]

Mechanism of Action

Lactisole functions by binding to the transmembrane domain of the T1R3 subunit of the sweet taste receptor.[2][4][5] This interaction inhibits the receptor's response to a wide range of sweet stimuli, including natural sugars (e.g., sucrose, fructose) and artificial sweeteners (e.g., aspartame, sucralose).[1][6] The inhibition can be competitive or allosteric depending on the sweetener it is tested with.[7][8] For sweeteners that bind to the transmembrane domain of T1R3, such as cyclamate and neohesperidin dihydrochalcone (NHDC), lactisole acts as a competitive inhibitor.[7] For sweeteners that bind to the Venus flytrap domain of T1R2, such as aspartame and acesulfame K, lactisole acts as an allosteric inhibitor.[7]



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Quantitative Data on Lactisole's Effects

The inhibitory effect of lactisole on the perception of sweetness is dose-dependent. The following tables summarize quantitative data from various studies.

Table 1: Effect of Lactisole on Sucrose Perception

Lactisole Concentration	Original Sucrose Concentration	Perceived Sucrose Concentration Equivalent	Reference
100-150 ppm	12%	4%	[1]

Table 2: Inhibition of Various Sweeteners by Lactisole (250 and 500 ppm)

Sweetener	Mean Sweetness Intensity (Control)	Mean Sweetness Intensity (with 250 ppm Lactisole)	Mean Sweetness Intensity (with 500 ppm Lactisole)	Reference
Sucrose	8.5	4.2	2.8	[3]
Fructose	8.3	4.0	2.5	[3]
Aspartame	8.6	5.5	4.0	[3]
Acesulfame-K	8.4	6.8	5.8	[3]
Saccharin	8.7	7.0	6.2	[3]
D-Tryptophan	8.2	6.5	5.5	[3]
Glycine	8.1	5.8	4.5	[3]
Thaumatococcal	8.8	8.0	7.5	[3]
Monellin	8.5	7.8	7.2	[3]
Neohesperidin Dihydrochalcone (NHDC)	8.9	8.2	7.8	[3]

Note: Sweetness intensity was rated on a scale, and the specific scale is detailed in the source study.

Table 3: Lactisole Concentrations Used in Human Sensory Studies

Lactisole Concentration (mM)	Lactisole Concentration (ppm)	Sweeteners Tested	Study Focus	Reference
0.46 and 0.92	100 and 200	Cyclamate, NHDC, Acesulfame K, Aspartame	Time-intensity profiles and inhibition mechanisms	[7]
1.0	218	Glucose	Taste discrimination	[9]
8.0	1745	Sucrose, Fructose, Cyclamate, Saccharin, Sucralose, NHDC	Sweet water taste and sweetener interactions	[6]

Experimental Protocols

This section provides detailed methodologies for conducting human taste perception experiments with lactisole.

General Sensory Panel Protocol

This protocol outlines a standard procedure for evaluating the effect of lactisole on the perceived sweetness of various compounds.

Objective: To quantify the inhibitory effect of lactisole on the perceived intensity of a specific sweetener.

Materials:

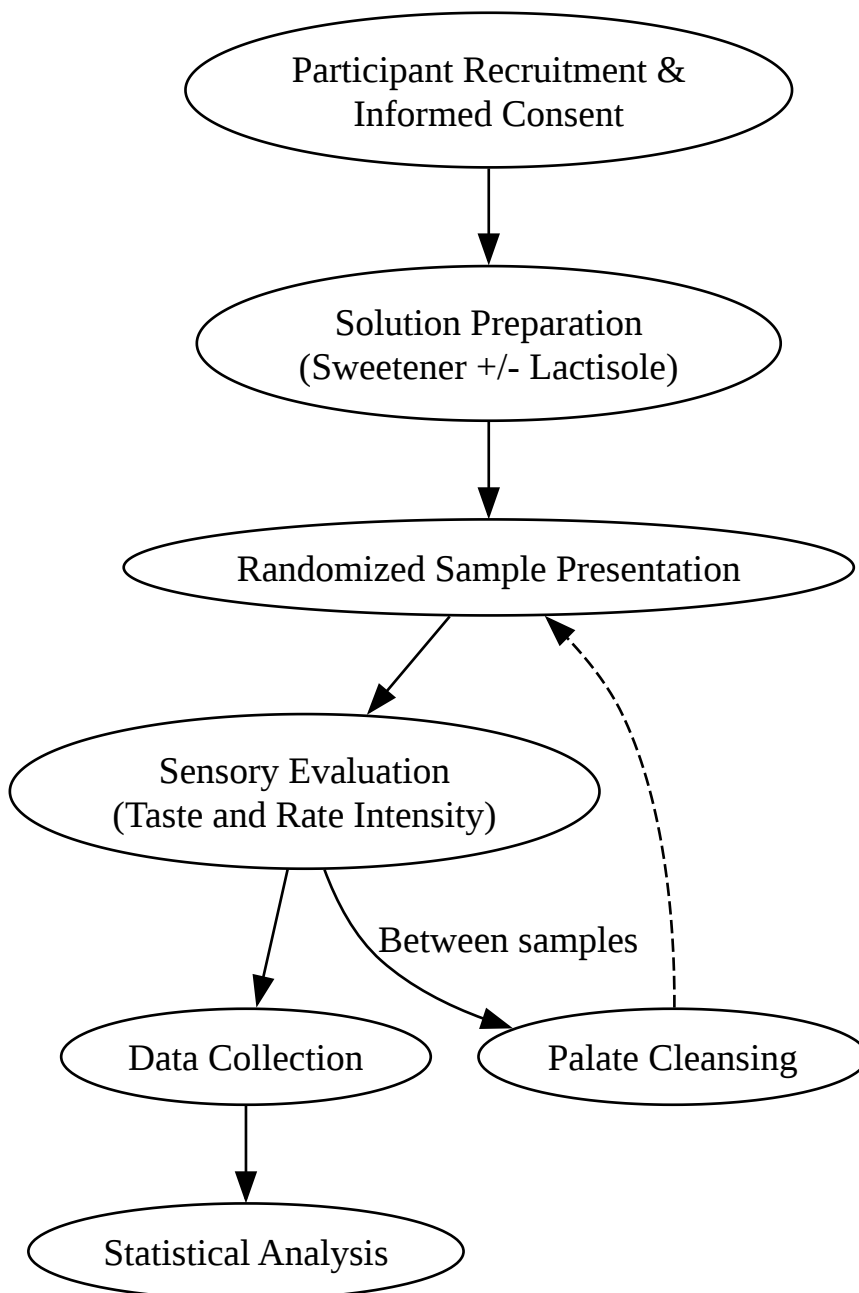
- Test sweetener(s)
- Lactisole (**sodium 2-(4-methoxyphenoxy)propanoate**)
- Deionized water

- Graduated cylinders and beakers
- Analytical balance
- Disposable cups
- Data collection software or forms
- Unsalted crackers and water for palate cleansing

Procedure:

- Participant Recruitment: Recruit healthy, non-smoking participants who do not have any known taste or smell disorders.[6] Obtain informed consent.
- Solution Preparation:
 - Prepare stock solutions of the test sweetener(s) and lactisole in deionized water.
 - Prepare the final test solutions by mixing the sweetener and lactisole to the desired concentrations. Also prepare control solutions containing only the sweetener and a control with only lactisole.
- Sensory Evaluation:
 - Participants should rinse their mouths with water before the first sample.
 - Present the samples in a randomized order to each participant.
 - Instruct participants to take a specific volume of the solution into their mouth, hold it for a few seconds, and then expectorate.
 - Participants rate the perceived sweetness intensity on a labeled magnitude scale (LMS) or a general labeled magnitude scale (gLMS).
 - Provide unsalted crackers and water for palate cleansing between samples, with a mandatory waiting period (e.g., 1-2 minutes).

- Data Analysis:
 - Collect and analyze the intensity ratings.
 - Use appropriate statistical tests (e.g., ANOVA, t-tests) to determine significant differences between the control and lactisole-containing samples.



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Time-Intensity (TI) Profiling Protocol

This protocol is designed to evaluate the temporal aspects of sweetness perception and the effect of lactisole on the onset, maximum intensity, and duration of sweetness.

Objective: To characterize the time-intensity profile of a sweetener in the presence and absence of lactisole.

Materials:

- Same as the general sensory panel protocol.
- Computer with time-intensity data acquisition software.

Procedure:

- Participant Training: Train participants on the use of the time-intensity software. This typically involves moving a cursor on a screen to correspond with the perceived intensity of a taste attribute over time.
- Solution Preparation: Prepare solutions as described in the general protocol.
- TI Evaluation:
 - Participants rinse their mouths with water.
 - Upon a signal, they take the sample into their mouth and immediately start rating the perceived sweetness intensity using the software.
 - Continue rating for a predetermined duration (e.g., 60-120 seconds).
 - Expectorate the sample at a designated time point.
 - Rinse with water and wait for a specified inter-stimulus interval before the next sample.
- Data Analysis:
 - Extract key parameters from the TI curves, such as:

- I_{max} (maximum intensity)
- T_{max} (time to maximum intensity)
- T_{dur} (total duration of sensation)
- Compare these parameters between the control and lactisole conditions using appropriate statistical methods.

Considerations and Best Practices

- "Sweet Water Taste": Lactisole can induce a "sweet water taste" after rinsing with water.^{[6][7]} To minimize this, some protocols suggest serving lactisole-containing solutions at a cool temperature (e.g., 10°C) and instructing participants not to rinse with water between certain samples.^[10]
- Concentration Range: The effective concentration of lactisole can vary depending on the sweetener and its concentration.^[7] It is advisable to conduct pilot studies to determine the optimal lactisole concentration for a specific application.
- Participant Variability: Individual differences in taste perception can be significant. A sufficient number of participants should be recruited to ensure statistical power.

By following these protocols and considering the best practices, researchers can effectively use lactisole as a tool to investigate the fascinating world of human sweet taste perception.

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